

Solid-Phase Extraction Protocol for Dicyclohexyl Phthalate (DCHP)

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Compound of Interest		
Compound Name:	Dicyclohexyl phthalate	
Cat. No.:	B1670489	Get Quote

Application Note and Protocol

This document provides a detailed protocol for the extraction and purification of **Dicyclohexyl Phthalate** (DCHP) from aqueous samples using solid-phase extraction (SPE). This method is applicable for the analysis of DCHP in various matrices, including environmental water samples and food simulants.

Dicyclohexyl phthalate is a plasticizer used in a variety of consumer products, and its presence in the environment and consumer goods is of increasing concern.[1][2] Accurate quantification of DCHP requires efficient sample preparation to remove interfering substances and concentrate the analyte. Solid-phase extraction is a widely used technique for this purpose, offering high recovery and clean extracts.[3][4][5]

Principle of the Method

This protocol utilizes a reversed-phase SPE mechanism.[3][6] A C18 sorbent is used as the solid phase, which retains nonpolar compounds like DCHP from a polar aqueous matrix.[3][7] [8] Interferences are washed away with a polar solvent, and the target analyte, DCHP, is then eluted with a nonpolar organic solvent.

Experimental Protocol

This protocol is a general guideline and may require optimization based on the specific sample matrix and analytical instrumentation.



Materials and Reagents:

SPE Cartridges: C18 cartridges (e.g., 100 mg/1 mL)[3][9]

• DCHP Standard: Analytical grade

Methanol (MeOH): HPLC grade[9]

Acetonitrile (MeCN): HPLC grade[9][10]

Water: Deionized or HPLC grade[9]

Nitrogen Gas: High purity

- Glassware: Volumetric flasks, beakers, vials (use of plasticware should be minimized to avoid phthalate contamination)[11]
- SPE Vacuum Manifold[3]
- Sample Filtration Apparatus: (e.g., 0.45 μm syringe filters)[3]

Procedure:

- Sample Pre-treatment:
 - For aqueous samples, adjust the pH to approximately 5.0 for optimal retention on the C18 cartridge.[3]
 - If the sample contains suspended solids, it should be filtered through a 0.45 μm filter before application to the SPE cartridge.[3]
 - For solid samples, an initial solvent extraction (e.g., with hexane/acetone) may be necessary before proceeding with SPE.[12]
- SPE Cartridge Conditioning:
 - Pass 5 mL of acetonitrile through the C18 cartridge to activate the sorbent.[10]
 - Do not allow the cartridge to dry.



SPE Cartridge Equilibration:

- Pass 5 mL of purified water through the cartridge to equilibrate the sorbent to the aqueous sample conditions.[10]
- Ensure the sorbent bed does not dry out before sample loading.

Sample Loading:

- Load the pre-treated sample onto the SPE cartridge at a slow and steady flow rate (approximately 1-2 drops per second).[9][13]
- The volume of the sample will depend on the expected concentration of DCHP.

Washing:

- After loading the entire sample, wash the cartridge to remove any polar impurities that may have been retained.
- Pass a small volume of a weak solvent, such as a 5% methanol in water solution, through the cartridge.[9] This step is crucial for removing interferences without eluting the target analyte.

Elution:

- Elute the retained DCHP from the cartridge using a nonpolar organic solvent.
- Acetonitrile is an effective elution solvent for DCHP.[10] A study showed that 7 mL of acetonitrile was sufficient to completely elute DCHP from a C18 column.[10]
- Collect the eluate in a clean collection tube.

Post-Elution Processing:

• The collected eluate can be concentrated to increase the analyte concentration. This is typically done by evaporating the solvent under a gentle stream of nitrogen gas.[7][10]



- Reconstitute the dried residue in a small, known volume of a solvent compatible with the analytical instrument (e.g., methanol or the initial mobile phase of the HPLC).[10][14]
- The sample is now ready for analysis by methods such as High-Performance Liquid
 Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).[7][8]

Data Presentation

The following table summarizes typical performance data for the analysis of phthalates, including DCHP, using SPE-based methods.

Parameter	Value	Reference
Recovery	71.27 - 106.97% (for a mixture of 10 phthalates)	[7]
Limit of Detection (LOD)	6.0 - 23.8 ng/mL (for a mixture of 10 phthalates)	[7]
Correlation Coefficient (r)	> 0.9999	[7]
Relative Standard Deviation (RSD)	0.86 - 8.00%	[7]

Experimental Workflow



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Caption: Workflow for **Dicyclohexyl Phthalate** (DCHP) Solid-Phase Extraction.



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